

safe handling and storage procedures for sec-butyl acetate

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Compound of Interest

Compound Name: *Sec-butyl acetate*

Cat. No.: *B091578*

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Technical Support Center: Sec-Butyl Acetate

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **sec-butyl acetate**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **sec-butyl acetate**?

A1: **Sec-butyl acetate** is a highly flammable liquid and vapor.[1][2][3] It can cause serious eye irritation, skin irritation, and respiratory tract irritation.[2][3] Inhalation of high concentrations of vapor may lead to central nervous system depression, with symptoms such as headache, dizziness, tiredness, nausea, and vomiting.[3][4] Repeated exposure may cause skin dryness or cracking.[2][4]

Q2: What are the immediate first aid procedures in case of exposure?

A2:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][4]
- Skin Contact: Take off immediately all contaminated clothing.[1][2] Flush skin with plenty of water for at least 15 minutes.[3] If skin irritation occurs, get medical advice.[2]

- Inhalation: Move the exposed person to fresh air at once.[3][5] If breathing is difficult or has stopped, provide artificial respiration.[3][4] Seek immediate medical attention.[3][4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Q3: What personal protective equipment (PPE) is required when handling **sec-butyl acetate**?

A3:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3][4] A face shield is also recommended.[2]
- Skin Protection: Wear solvent-resistant gloves and appropriate protective clothing to prevent skin exposure.[3][6]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA-approved respirator.[3] In normal use conditions with adequate ventilation, respiratory protection may not be needed.[4]

Q4: How should I properly store **sec-butyl acetate**?

A4: Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[1][3] Keep containers tightly closed and upright to prevent leakage.[1][2] The storage area should be a designated flammables area.[3][4] The storage temperature should not exceed 37°C.[7]

Q5: What should I do in case of a spill?

A5: In case of a spill, immediately eliminate all ignition sources.[5] Ventilate the area.[8] Absorb the spill with an inert material such as sand or earth and place it in a suitable container for disposal.[3][4] Use non-sparking tools and explosion-proof equipment during cleanup.[4][8] Prevent the spill from entering drains or waterways.[2][5]

Troubleshooting Guide

Problem: I smell a strong, fruity odor in the lab.

- Possible Cause: This could indicate a leak or spill of **sec-butyl acetate**.
- Solution: Immediately check all containers of **sec-butyl acetate** for leaks. Ensure all containers are tightly sealed. Increase ventilation in the area. If a spill is found, follow the spill cleanup procedures outlined in the FAQ. If the source of the odor cannot be identified and persists, evacuate the area and inform the safety officer.

Problem: An employee is reporting dizziness and a headache after working with **sec-butyl acetate**.

- Possible Cause: This may be due to the inhalation of vapors, indicating inadequate ventilation or improper handling.
- Solution: Immediately move the affected person to fresh air.^[3]^[5] If symptoms persist, seek medical attention.^[4] Review the handling procedures and engineering controls in place. Ensure that work is being conducted in a well-ventilated area, preferably under a chemical fume hood.^[3] Re-evaluate the need for respiratory protection.

Problem: The **sec-butyl acetate** container appears to be bulging.

- Possible Cause: A pressure increase may be occurring inside the container due to exposure to heat.^[1] This is a dangerous situation as the container may burst.^[1]
- Solution: If it is safe to do so, move the container to a cooler, well-ventilated area. Use a water spray to cool the container from a safe distance.^[2] Do not attempt to open the container. Inform the safety officer immediately.

Quantitative Data Summary

Property	Value
Physical State	Colorless liquid
Odor	Fruity
Boiling Point	112 °C (233.6 °F)[1]
Melting/Freezing Point	-99 °C (-146.2 °F)[1]
Flash Point	16 °C (60.8 °F)[3]
Specific Gravity	0.862 - 0.866 @ 20°C[3]
Vapor Density	4.0 (Air = 1)[3]
Lower Explosive Limit	1.7%[9]
Upper Explosive Limit	9.8%[9]
Solubility in Water	0.8 g / 100 g H ₂ O @ 20°C[3]

Exposure Limits	Value
ACGIH TWA	200 ppm
NIOSH TWA	200 ppm (950 mg/m ³)[3]
OSHA PEL	200 ppm (950 mg/m ³)[3]

Experimental Protocols

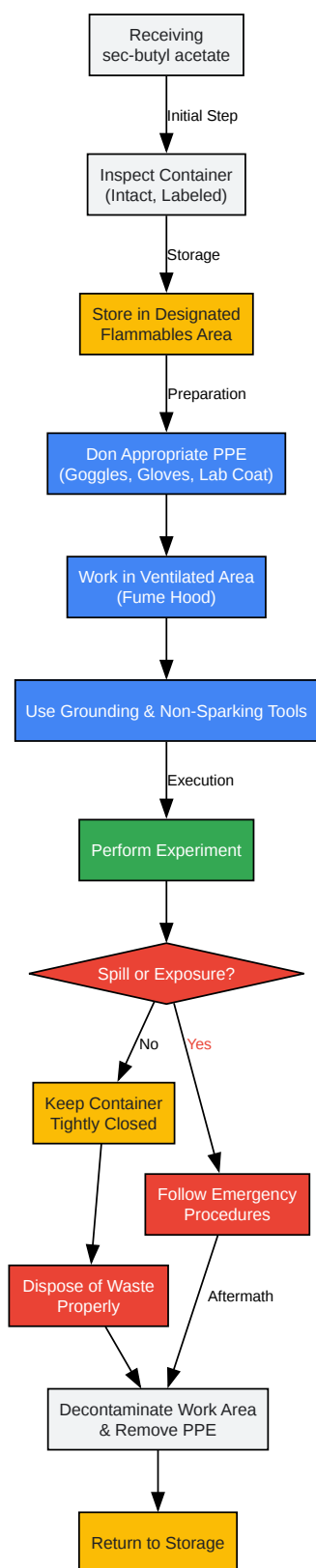
Detailed experimental protocols involving **sec-butyl acetate** should always be conducted in accordance with your institution's specific safety guidelines and standard operating procedures. The following is a generalized workflow for handling this chemical in a laboratory setting.

Protocol: General Laboratory Use of **Sec-Butyl Acetate**

- Preparation:
 - Ensure a chemical fume hood is operational and available.

- Verify the location and functionality of the nearest eyewash station and safety shower.[3]
- Don the required Personal Protective Equipment (PPE): chemical safety goggles, solvent-resistant gloves, and a lab coat.[3][4]
- Handling:
 - Ground and bond the container and receiving equipment to prevent static discharge.[1][2]
 - Use only non-sparking tools.[1][2]
 - Perform all transfers and manipulations of **sec-butyl acetate** inside a chemical fume hood to ensure adequate ventilation.[3]
 - Keep the container tightly closed when not in use.[1][2]
- Waste Disposal:
 - Dispose of **sec-butyl acetate** waste in a designated, properly labeled hazardous waste container.
 - Follow all local, regional, and national regulations for hazardous waste disposal.[1]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[1]
 - Clean the work area.
 - Remove and properly store PPE.

Logical Workflow for Safe Handling and Storage



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